

Personal protective equipment for handling Indan

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Compound of Interest

Compound Name: Indan

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Essential Safety and Handling Guide for Indan

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **Indan** (CAS 496-11-7), a flammable and hazardous chemical. Adherence to these procedures is critical to minimize risks and ensure operational safety.

Physical and Chemical Properties of Indan

A clear understanding of **Indan**'s properties is the first step toward safe handling. This data is summarized for easy reference.

Property	Value
CAS Number	496-11-7
Molecular Formula	C ₉ H ₁₀
Molecular Weight	118.18 g/mol
Appearance	Colorless to light yellow clear liquid
Boiling Point	176 °C (lit.) [1]
Melting Point	-51 °C (lit.) [1]
Flash Point	50 °C - 54 °C (closed cup) [1] [2]
Density	0.965 g/mL at 25 °C (lit.) [1]
Solubility	Insoluble in water; soluble in alcohol & ether [1] [2]
Vapor Pressure	1.5 at 25 °C (extrapolated) [1]

Hazard Identification and Personal Protective Equipment (PPE)

Indan is classified as a flammable liquid and vapor.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) A significant hazard is that it may be fatal if swallowed and enters the airways.[\[3\]](#)[\[6\]](#) Ingestion can potentially cause lung damage.[\[2\]](#) Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Category	Specification
Eye/Face Protection	Wear safety glasses with side-shields (or goggles) conforming to European Standard EN166 or NIOSH (US) approved standards.[3][4]
Hand Protection	Handle with protective gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[3][4]
Skin/Body Protection	Wear impervious clothing and appropriate protective gloves to prevent skin exposure.[3][4][7]
Respiratory Protection	Under normal conditions with adequate ventilation, no respiratory protection is needed. [4] For large-scale use, emergencies, or when exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[4]

Operational Plan: Handling and Storage

Strict adherence to handling and storage protocols is crucial to prevent accidents.

Handling Procedures:

- Avoid contact with skin and eyes.[1][3][7]
- Do not breathe mist, vapors, or spray.[4][8]
- Ensure adequate ventilation.[3][7]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[1][3][4][5][8]
No smoking is permitted in handling areas.[1][3][4][5][6]
- Use non-sparking tools and explosion-proof equipment.[3][4][8]

- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[3][5][6][8]
- Wash hands thoroughly before breaks and immediately after handling the chemical.[3][4]

Storage Requirements:

- Store in a cool, dry, and well-ventilated place.[1][3][4][7][8][9]
- Keep containers tightly closed and sealed.[1][3][4][5][6][7][8][9]
- Store locked up.[1][3][6][8]
- Store away from heat, sparks, and flame in a designated flammables area.[4][8]

Emergency and First Aid Measures

In case of exposure or emergency, immediate and appropriate action is critical.

- If Swallowed: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[1][3][6][8]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1][3][5][8]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][8]
- In Case of Eye Contact: Rinse eyes with water as a precaution.[1] For significant contact, flush with plenty of water for at least 15 minutes and get medical attention.[8]
- In Case of Fire: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam to extinguish.[4] Water mist may be used to cool closed containers.[4]

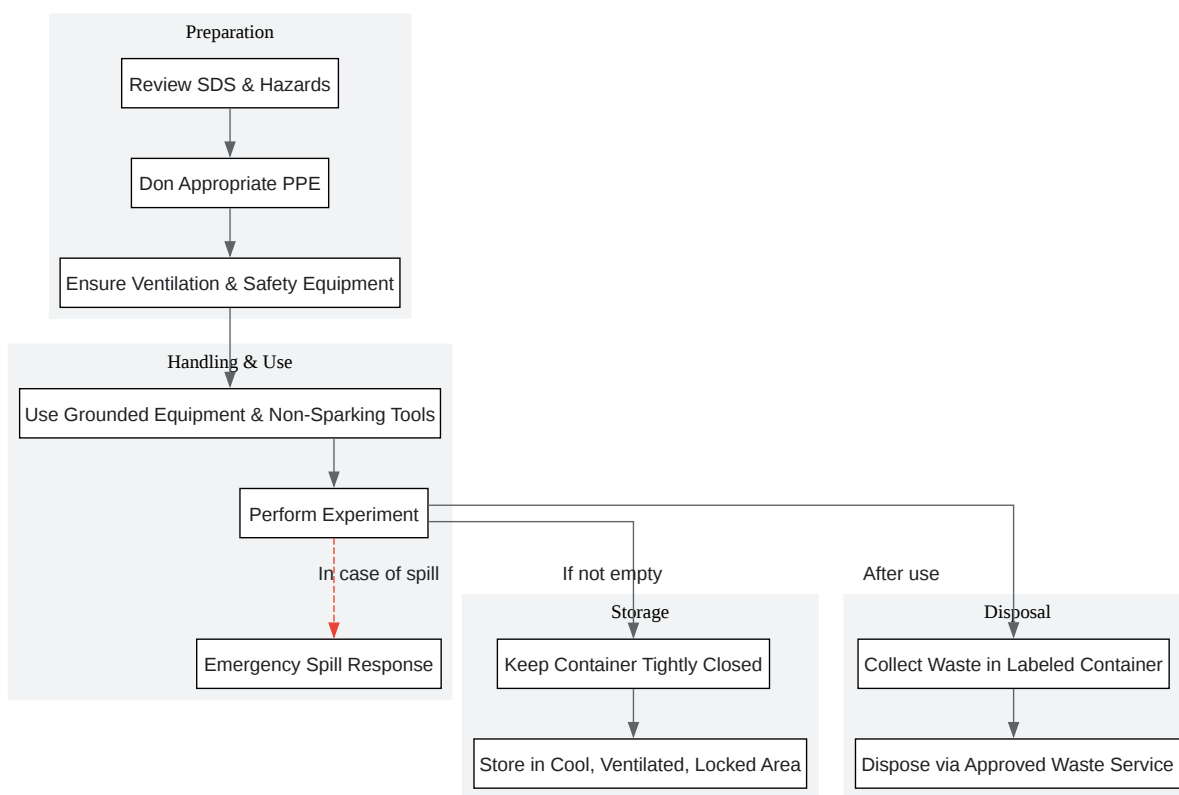
Disposal Plan

Proper disposal of **Indan** and its containers is an essential part of the chemical's life cycle to protect the environment.

- **Waste Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, as it is classified as a water-endangering substance.[\[3\]](#)[\[4\]](#)[\[9\]](#)
- **Container Disposal:** Contaminated packaging should be treated as the product itself and disposed of accordingly.

Workflow for Handling Indan

The following diagram outlines the logical workflow for the safe handling of **Indan**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Indan** chemical.

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